

Personal Protective Equipment & Handling Guide: L-ORNITHINE:HCL (1,2-13C2)

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Compound of Interest

Compound Name: L-ORNITHINE:HCL (1,2-13C2)

Cat. No.: B1579902

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Core Directive: The Dual-Risk Framework

Handling **L-Ornithine:HCl (1,2-13C2)** presents a unique laboratory challenge. Unlike high-hazard toxins where the primary goal is protecting the operator, stable isotope handling requires a dual-risk framework:

- **Operator Safety (Standard):** L-Ornithine HCl is a mild irritant. The Hydrochloride salt form is hygroscopic and acidic upon contact with mucous membranes.
- **Isotope Integrity (Critical):** The 1,2-13C2 labeling is high-value and scientifically sensitive. The primary operational risk is biological cross-contamination. Human skin and hair are rich in natural abundance amino acids (keratin). A single microscopic flake of skin falling into your sample can skew Mass Spectrometry (MS) or NMR isotopic enrichment data, rendering the expensive reagent useless.

This guide prioritizes Isotope Hygiene alongside Personal Safety.

Risk Assessment & Hazard Profile

Parameter	Specification	Operational Implication
CAS Number	3184-13-2 (Unlabeled parent)	Reference for chemical properties.[1][2][3][4]
Isotope Status	STABLE (Non-Radioactive)	DO NOT discard in radioactive waste. No Geiger counter required.
GHS Classification	Eye Irrit.[2][3][4][5][6] 2A; Skin Irrit. 2	Causes serious eye irritation. Causes skin irritation.[6]
Physical State	Crystalline Powder	High dust potential; inhalation risk.[6]
Chemical Nature	Hygroscopic HCl Salt	Absorbs atmospheric moisture rapidly; becomes sticky and acidic.

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Critical Note: While not radioactive, this material is often used in labs that also handle radiotracers (e.g.,

). Ensure strict segregation of glassware to prevent "hot" contamination of this stable isotope.

PPE Matrix: Activity-Based Protection

Do not use a "one size fits all" approach. Scale your PPE based on the specific manipulation.

Protective Layer	Activity A: Storage & Transport (Sealed Containers)	Activity B: Weighing & Aliquoting (Open Powder)	Activity C: Solubilization & Injection (Liquid Phase)
Respiratory	Surgical Mask (Optional)	N95 Respirator or Fume Hood Sash at safe height	Fume Hood (Recommended)
Ocular	Safety Glasses (Side shields)	Chemical Splash Goggles	Safety Glasses (Side shields)
Dermal (Hands)	Single Nitrile Gloves	Double Nitrile Gloves (Long cuff)	Single Nitrile Gloves
Body	Standard Lab Coat	Tyvek® Sleeves or Cleanroom Coat	Standard Lab Coat
Rationale	Basic mechanical protection. [5] [7]	Prevents inhalation of acidic dust; protects sample from skin flakes.	Splash protection; prevents sample contamination. [8]

The "Clean Glove" Protocol (Crucial for Isotope Integrity)

- **Material:** Use Nitrile only. Latex gloves are derived from natural rubber proteins and can shed amino acid residues that interfere with high-sensitivity MS analysis of L-Ornithine.
- **Technique:** When weighing, wear two pairs. Strip the outer pair immediately if you touch a non-sterile surface (door handle, face, keyboard) before touching the spatula or weighing boat.

Operational Workflow: Step-by-Step

Phase 1: Preparation & Environment

- **Static Control:** Dry amino acid powders are prone to static charge, causing "fly-away" powder.

- Action: Use an ionizing anti-static gun on the weighing boat and spatula before opening the vial.
- Humidity Control: The HCl salt is hygroscopic.
 - Action: Allow the refrigerated vial to equilibrate to room temperature in a desiccator before opening to prevent condensation inside the product vial.

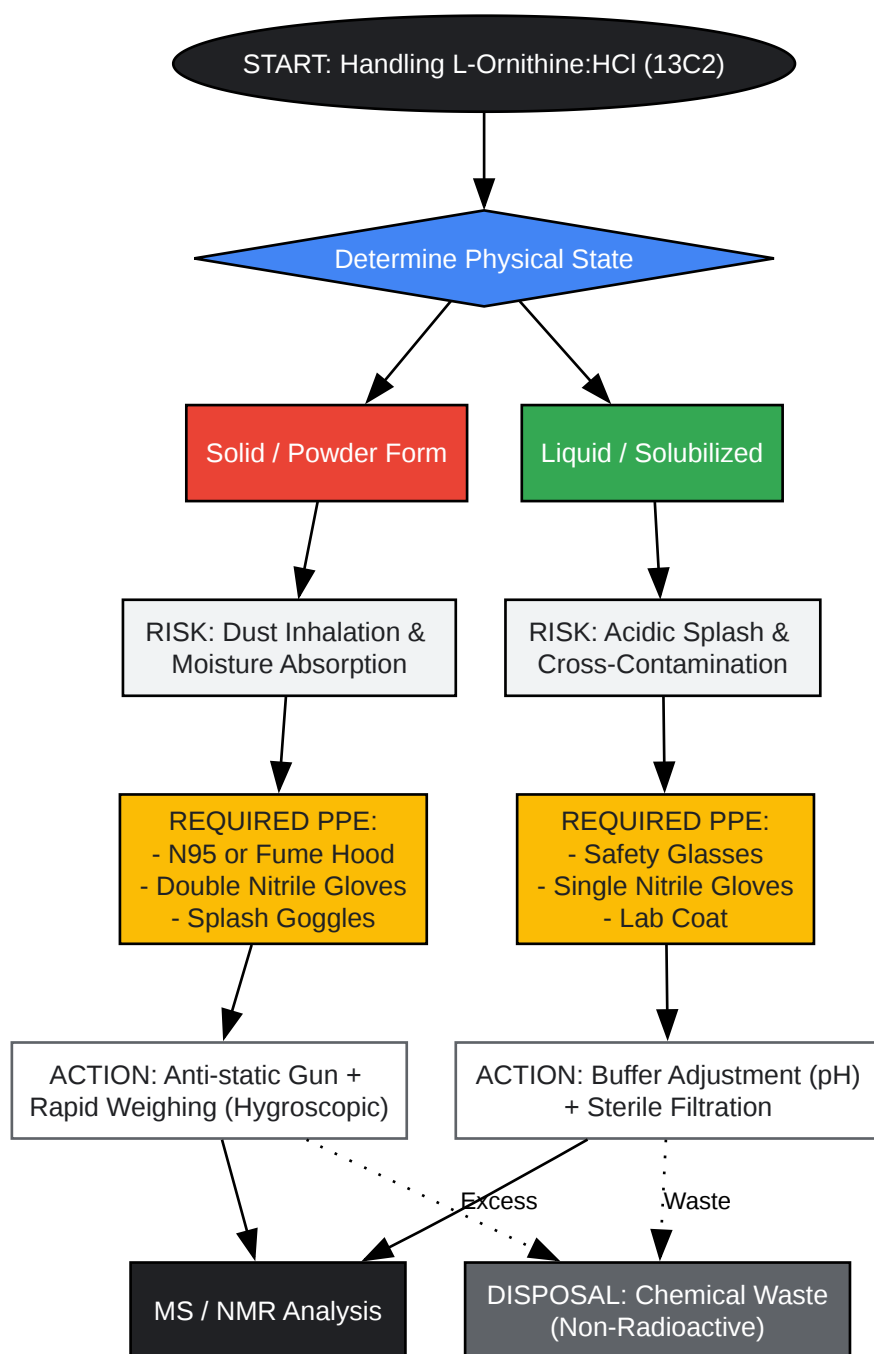
Phase 2: Weighing (The Critical Step)

- Don PPE: Put on safety glasses and double nitrile gloves.
- Setup: Place a clean weighing boat on the microbalance. Tare.
- Transfer: Open the vial. Using a dedicated, ethanol-cleaned stainless steel spatula, transfer the required amount.
 - Precaution: Do not hover your head/hair over the open vial.
- Reseal: Immediately recap the stock vial. Parafilm is recommended for long-term storage to exclude moisture.

Phase 3: Solubilization

- Solvent Choice: L-Ornithine HCl is highly soluble in water (>500 mg/mL).^[1]
- Dissolution: Add solvent (e.g., HPLC-grade water or buffer) directly to the weighing boat or transfer powder to a volumetric flask first.
 - Note: The solution will be slightly acidic (pH ~5-6). If using for cell culture, buffering (HEPES/PBS) is required immediately.

Visualization: Decision Logic & Workflow



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Figure 1: Decision logic for PPE selection and handling based on the physical state of the isotope.

Disposal & Emergency Response

Disposal Protocol

- Classification: Non-hazardous chemical waste.
- Radioactivity: NONE. Do not place in radioactive waste bins; this incurs unnecessary disposal costs and regulatory confusion.
- Stream:
 - Solids: Solid chemical waste container.
 - Liquids: Aqueous waste container (verify pH is 5-9 before dumping, or use Acidic Waste stream).

Emergency First Aid

- Inhalation: Remove victim to fresh air.[3][4][9] The HCl salt can cause coughing; if symptoms persist, seek medical attention.
- Eye Contact: Rinse cautiously with water for 15 minutes.[4][6] Remove contact lenses if present.[3][4]
- Spill Cleanup:
 - Dampen a paper towel (do not sweep dry dust).
 - Wipe up the spill.
 - Clean surface with 70% Ethanol to remove sticky residue.

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